

A Technical Guide to 3-(3-Aminopropoxy)benzonitrile: Molecular Properties

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Compound of Interest

Compound Name: 3-(3-Aminopropoxy)benzonitrile

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **3-(3-Aminopropoxy)benzonitrile**, a chemical compound of interest in various research and development applications.

Physicochemical Data

The fundamental molecular properties of **3-(3-Aminopropoxy)benzonitrile** have been determined and are summarized below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	[1]
Molecular Weight	176.22 g/mol	[1]
Boiling Point	322.5±27.0 °C (Predicted)	[1]
Density	1.10±0.1 g/cm ³ (Predicted)	[1]

It is important to distinguish the base compound from its salts. For instance, **3-(3-Aminopropoxy)benzonitrile** hydrochloride has a molecular formula of C₁₀H₁₃ClN₂O and a

molecular weight of 212.68 g/mol [2].

Experimental Protocols

The determination of the molecular formula and weight for a compound like **3-(3-Aminopropoxy)benzonitrile** typically involves a combination of analytical techniques:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound with high accuracy. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in deducing the elemental composition.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, oxygen) in the compound. The results are used to derive the empirical formula, which is then confirmed against the molecular weight from MS to establish the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and thus validating the molecular formula.

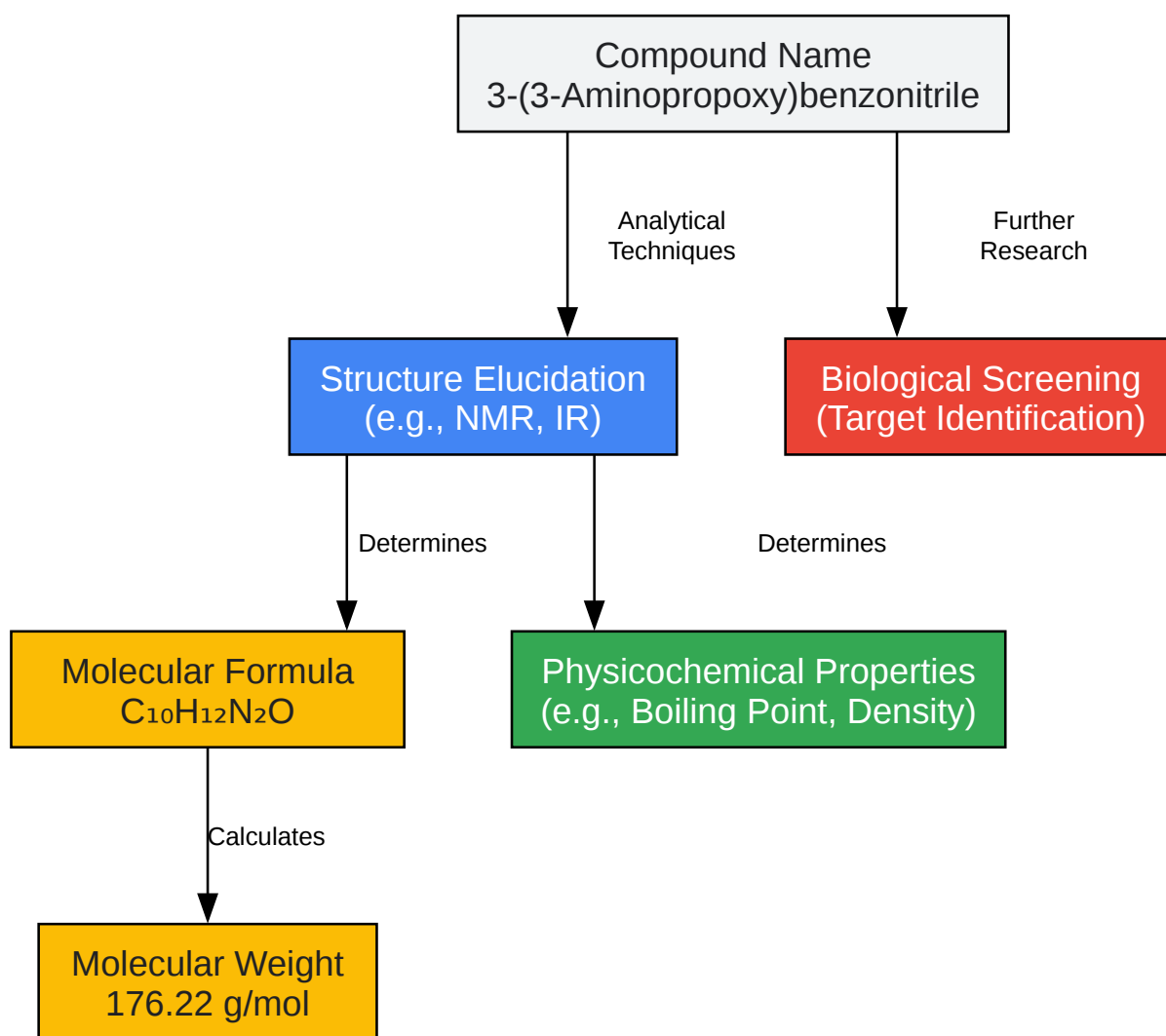
As of this writing, specific, detailed experimental protocols for the synthesis or analysis of **3-(3-Aminopropoxy)benzonitrile** are not available in publicly accessible literature. Researchers should refer to standard organic chemistry and analytical chemistry laboratory manuals for generalized procedures for the techniques mentioned above.

Biological Activity and Signaling Pathways

Currently, there is no published research detailing specific signaling pathways modulated by **3-(3-Aminopropoxy)benzonitrile**. Drug development professionals interested in this compound would need to conduct initial screening assays to determine its biological targets and mechanism of action.

Logical Workflow for Compound Characterization

The process of identifying and characterizing a chemical compound follows a logical progression from its name to its detailed properties.



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Caption: Logical workflow for the characterization of a chemical compound.

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References

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